Application Notes and Protocols for Research-Grade Lactosyl-C18-sphingosine-d7

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Lactosyl-C18-sphingosine-d7*
Cat. No.:	*B12409283*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of research-grade **Lactosyl-C18-sphingosine-d7**. This deuterated analog of lactosylsphingosine is a high-purity stable isotope-labeled standard essential for the accurate quantification of its endogenous, non-labeled counterpart in biological samples by mass spectrometry.

Introduction

Lactosyl-C18-sphingosine, a lysoglycosphingolipid, is a bioactive molecule derived from the deacylation of lactosylceramide.[1] It plays a role in various cellular processes, and its quantification is crucial for understanding the pathophysiology of several diseases. **Lactosyl-C18-sphingosine-d7** is a deuterated version of this molecule, designed for use as an internal standard in mass spectrometry-based quantitative analyses.[2] Its near-identical chemical and physical properties to the endogenous analyte ensure accurate and precise quantification by correcting for variations during sample preparation and analysis.[3]

Product Information

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Parameter	Specification
Product Name	Lactosyl-C18-sphingosine-d7
Synonyms	D-lactosyl-β-1,1'-D-erythro-sphingosine-d7
CAS Number	2315262-32-7
Molecular Formula	$C_{30}H_{50}D_7NO_{12}$
Molecular Weight	630.82 g/mol
Purity	≥98%
Storage	Store at -20°C as a solid or in solution.
Solubility	Soluble in DMSO, Chloroform:Methanol:Water (2:1:0.1).

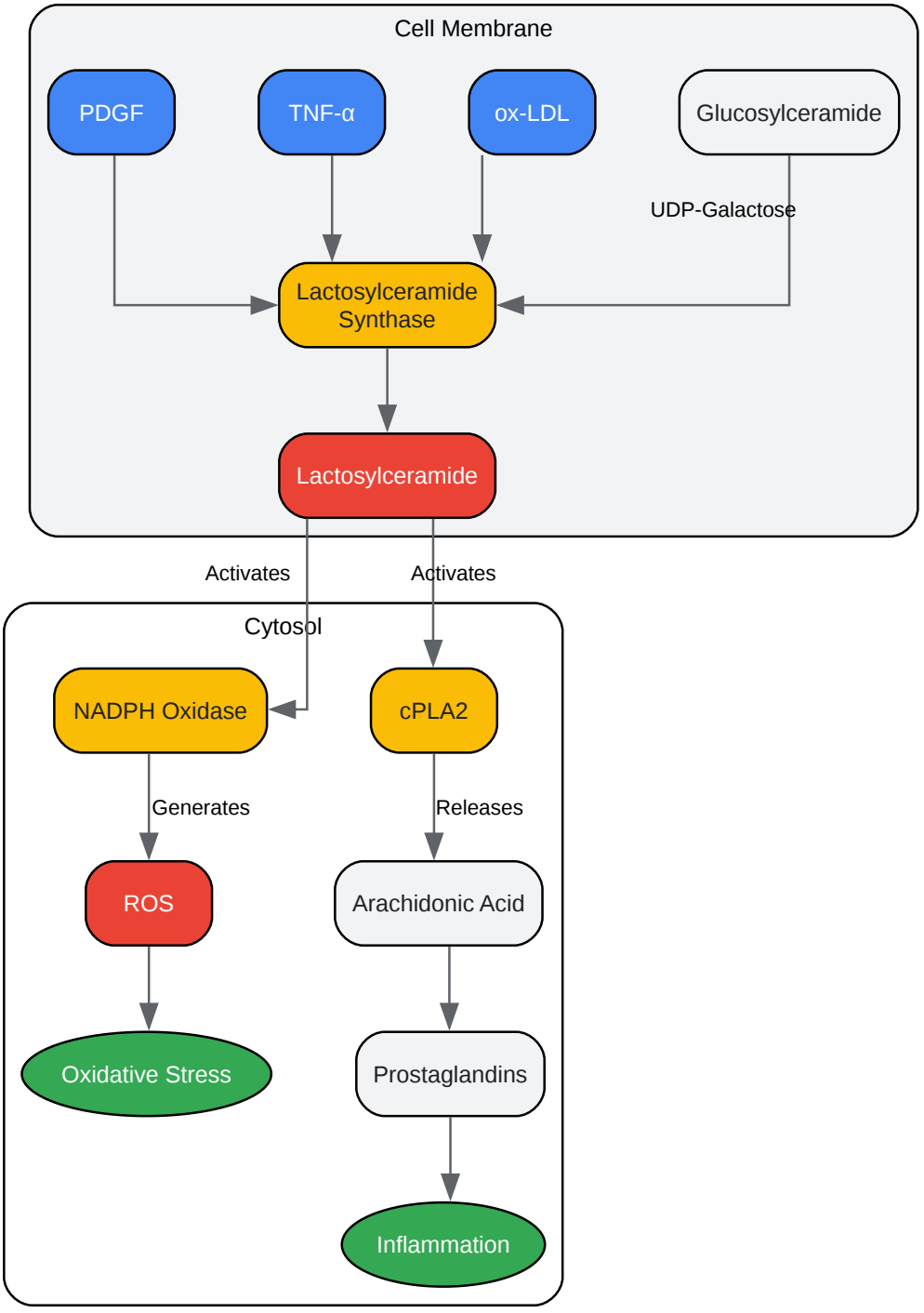
Applications

The primary application of **Lactosyl-C18-sphingosine-d7** is as an internal standard for the quantitative analysis of Lactosyl-C18-sphingosine in biological matrices such as plasma, serum, tissues, and cultured cells using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Signaling Pathways of Lactosylsphingosine

Lactosyl-C18-sphingosine is the deacylated form of lactosylceramide. Lactosylceramide is a key player in several signaling pathways, particularly those related to inflammation and oxidative stress. External stimuli can lead to the synthesis of lactosylceramide, which then activates downstream signaling cascades. The diagram below illustrates a simplified overview of lactosylceramide-mediated signaling. **Lactosyl-C18-sphingosine-d7** serves as a tool to accurately measure the levels of its endogenous counterpart within these pathways.

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Caption: Lactosylceramide-mediated signaling pathway.

Experimental Protocols

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Protocol 1: Quantification of Lactosyl-C18-sphingosine in Plasma using LC-MS/MS

This protocol provides a general method for the extraction and quantification of Lactosyl-C18-sphingosine from plasma samples. Optimization may be required for specific instruments and sample types.

Materials:

- Plasma samples
- **Lactosyl-C18-sphingosine-d7** internal standard
- Methanol (LC-MS grade)
- Chloroform (LC-MS grade)
- Water (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ammonium formate
- Microcentrifuge tubes
- Nitrogen evaporator
- LC-MS/MS system with an electrospray ionization (ESI) source

Procedure:

- Sample Preparation:
  - Thaw plasma samples on ice.
  - To a 1.5 mL microcentrifuge tube, add 50 µL of plasma.

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- Add 10 µL of **Lactosyl-C18-sphingosine-d7** internal standard solution (concentration to be optimized based on expected analyte levels and instrument sensitivity).
- Vortex briefly.
- Add 500 µL of methanol to precipitate proteins and vortex for 30 seconds.
- Add 250 µL of chloroform and vortex for 30 seconds.
- Incubate on ice for 10 minutes.
- Centrifuge at 16,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new tube.
- Dry the supernatant under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in 100 µL of the initial mobile phase.

- LC-MS/MS Analysis:
  - LC Column: A HILIC column is often suitable for separating lysosphingolipids.
  - Mobile Phase A: Acetonitrile/Water (95:5 v/v) with 0.1% formic acid and 10 mM ammonium formate.
  - Mobile Phase B: Acetonitrile/Water (50:50 v/v) with 0.1% formic acid and 10 mM ammonium formate.
  - Gradient: Establish a gradient from a high percentage of Mobile Phase A to a high percentage of Mobile Phase B to elute the analyte and internal standard.
  - Flow Rate: 0.4 mL/min.
  - Injection Volume: 5-10 µL.
  - MS Detection: Positive ion electrospray ionization (ESI+) in Multiple Reaction Monitoring (MRM) mode.

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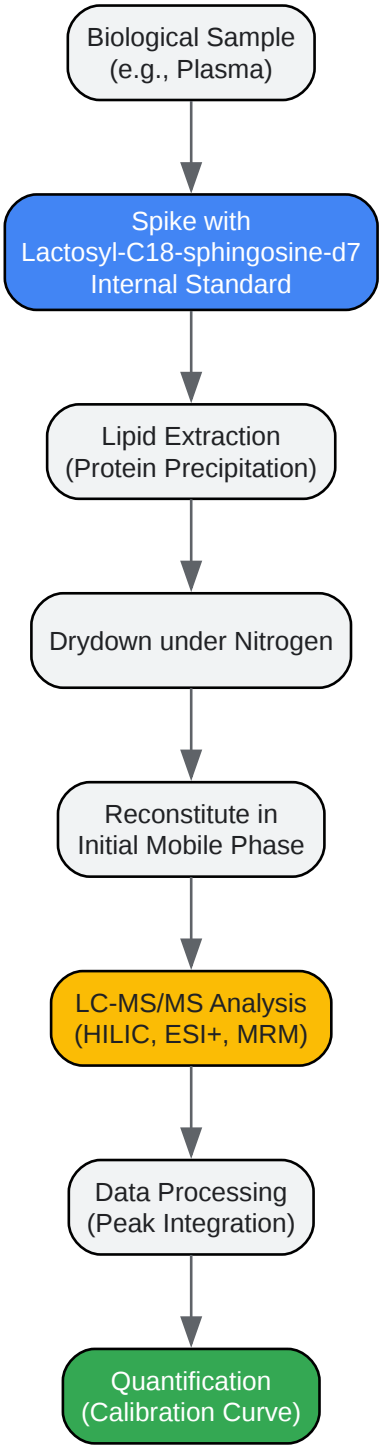
- MRM Transitions:
  - Lactosyl-C18-sphingosine: Precursor ion (m/z) -> Product ion (m/z)
  - **Lactosyl-C18-sphingosine-d7**: Precursor ion (m/z) -> Product ion (m/z) (Note: Specific MRM transitions should be determined by direct infusion of the non-labeled and deuterated standards.)

- Data Analysis:
  - Integrate the peak areas for both the endogenous Lactosyl-C18-sphingosine and the **Lactosyl-C18-sphingosine-d7** internal standard.
  - Calculate the ratio of the analyte peak area to the internal standard peak area.
  - Quantify the concentration of the endogenous analyte using a calibration curve prepared with known concentrations of the non-labeled standard and a fixed concentration of the internal standard.

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Lactosyl-C18-sphingosine using its deuterated internal standard.

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Caption: Workflow for quantitative lipidomics.

Concluding Remarks

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Lactosyl-C18-sphingosine-d7 is an indispensable tool for researchers investigating the roles of lysosphingolipids in health and disease. Its use as an internal standard enables accurate and precise quantification, which is fundamental for reliable conclusions in metabolomics and lipidomics studies. The protocols and information provided herein serve as a guide for the effective utilization of this research-grade compound.

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References

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